

Application Notes and Protocols: Preparation of c-Myc Peptide TFA Stock Solution

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Compound of Interest

Compound Name: c-Myc Peptide TFA

Cat. No.: B10825705

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Audience: Researchers, scientists, and drug development professionals.

Introduction

The c-Myc peptide is a synthetic polypeptide corresponding to amino acids 410-419 of the C-terminus of the human c-Myc protein.[1] Its sequence is Glu-Gln-Lys-Leu-Ile-Ser-Glu-Glu-Asp-Leu (EQKLISEEDL).[2][3] This peptide is a crucial reagent in molecular biology and proteomics, primarily used as a specific competitor in immunoassays to verify the binding specificity of anti-c-Myc antibodies to c-Myc-tagged fusion proteins.[4][5] It is also utilized for the gentle elution of purified c-Myc-tagged proteins from affinity chromatography columns.[6]

Due to the methods used in solid-phase peptide synthesis and purification, synthetic peptides are typically supplied as trifluoroacetate (TFA) salts.[7] The trifluoroacetate counterions can occasionally influence experimental outcomes.[8] These application notes provide a detailed protocol for the preparation, handling, and storage of **c-Myc peptide TFA** stock solutions for general laboratory use.

Data Presentation

Quantitative data and key properties of the c-Myc peptide are summarized in the tables below for easy reference.

Table 1: **c-Myc Peptide TFA** Properties

Property	Description	Source(s)
Amino Acid Sequence	Glu-Gln-Lys-Leu-Ile-Ser-Glu-Glu-Asp-Leu (EQKLISEEDL)	[2][3]
Source	Corresponds to amino acids 410-419 of human c-Myc protein	[1]
Molecular Weight (Peptide)	~1203.3 g/mol	[3][4]
Molecular Weight (TFA Salt)	~1317.32 g/mol	[1][9][10]
Appearance	White to off-white lyophilized powder	[1]
Typical Purity	>95% (as determined by HPLC)	[4]

Note: The molecular weight of the peptide you receive will include the mass of the TFA salt. For precise molar calculations, it is crucial to use the molecular weight provided on the manufacturer's certificate of analysis, which is typically for the TFA salt form.

Table 2: Recommended Solvents and Concentrations for Stock Solutions

Solvent	Recommended Concentration	Notes	Source(s)
Sterile, Nuclease-Free Water	5 mg/mL - 50 mg/mL	High concentrations (e.g., 50 mg/mL) may require sonication to fully dissolve.	[1][10]
Phosphate-Buffered Saline (PBS), pH 7.4	1 mg/mL	A common buffer for biological applications.	[6]
Dimethyl Sulfoxide (DMSO)	10 mM	Some suppliers may provide the peptide pre-dissolved in DMSO.	[11]

Table 3: Storage and Stability Recommendations

Form	Storage Temperature	Duration	Notes	Source(s)
Lyophilized Powder	-20°C or -80°C	1-3 years	Store in a desiccator, protected from light and moisture.	[1] [12] [13]
Stock Solution	-20°C	~1 month	Aliquot to avoid repeated freeze-thaw cycles.	[1] [12]
Stock Solution	-80°C	~6 months	Recommended for longer-term solution storage.	[1]

Experimental Protocols

Safety Precaution: Always wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, when handling peptides and solvents.

Protocol 1: Preparing a c-Myc Peptide Stock Solution (Mass/Volume)

This is the most straightforward method for preparing a stock solution.

Materials:

- **c-Myc peptide TFA** (lyophilized powder)
- Sterile, nuclease-free water or PBS, pH 7.4
- Sterile microcentrifuge tubes
- Calibrated pipettes and sterile tips

- Vortex mixer
- (Optional) Bath sonicator

Procedure:

- **Equilibrate Vial:** Before opening, allow the vial of lyophilized peptide to warm to room temperature for 10-15 minutes. This prevents condensation of atmospheric moisture, which can degrade the peptide.[\[12\]](#)
- **Add Solvent:** Carefully add the calculated volume of sterile water or PBS to the vial to achieve the desired concentration (e.g., for a 5 mg/mL stock from 1 mg of peptide, add 200 μ L of solvent).
- **Dissolve Peptide:** Close the vial tightly and vortex gently for 1-2 minutes until the powder is completely dissolved.[\[6\]](#) If the peptide is difficult to dissolve, brief sonication (5-10 minutes) in a water bath can be applied.[\[1\]](#) A fully dissolved solution should be clear with no visible particulates.
- **Aliquot for Storage:** To prevent degradation from multiple freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes.
- **Store:** Store the aliquots at -20°C for short-term use or -80°C for long-term storage.[\[1\]](#)

Protocol 2: Preparing a c-Myc Peptide Stock Solution (Molar Concentration)

This protocol requires using the molecular weight of the TFA salt form for accurate molarity.

Materials:

- Same as Protocol 1.
- Manufacturer's Certificate of Analysis (for precise molecular weight).

Calculation: Use the formula: $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$

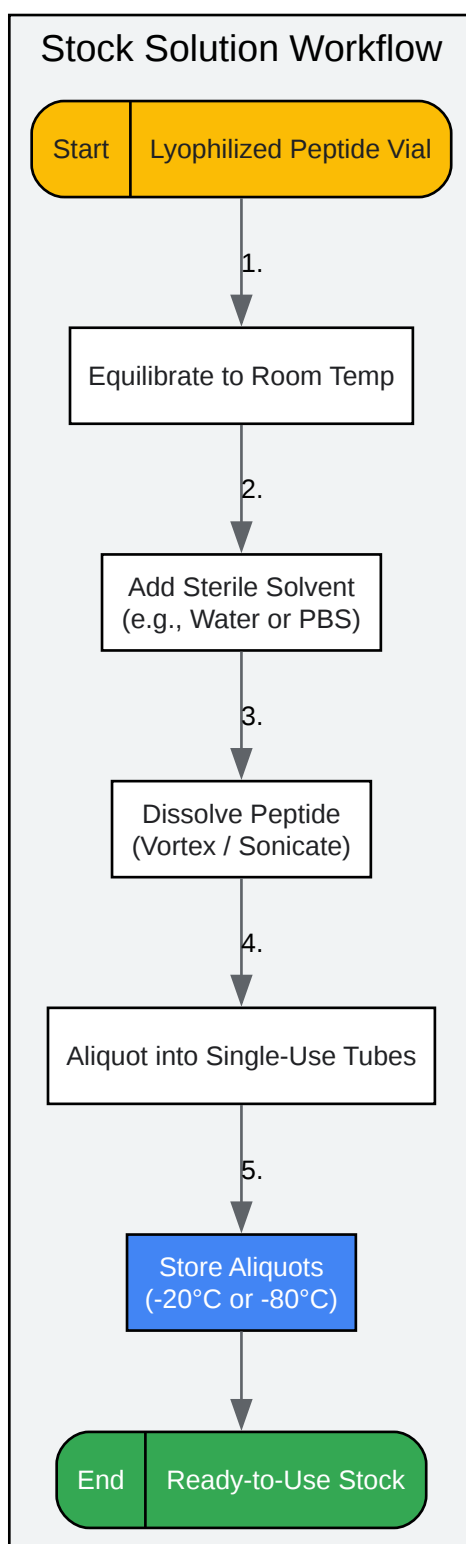
Example: To prepare 500 μL (0.0005 L) of a 10 mM (0.01 mol/L) stock solution using **c-Myc peptide TFA** with a molecular weight of 1317.32 g/mol :

$$\text{Mass (mg)} = 0.01 \text{ mol/L} * 0.0005 \text{ L} * 1317.32 \text{ g/mol} * 1000 \text{ mg/g} = 6.59 \text{ mg}$$

Procedure:

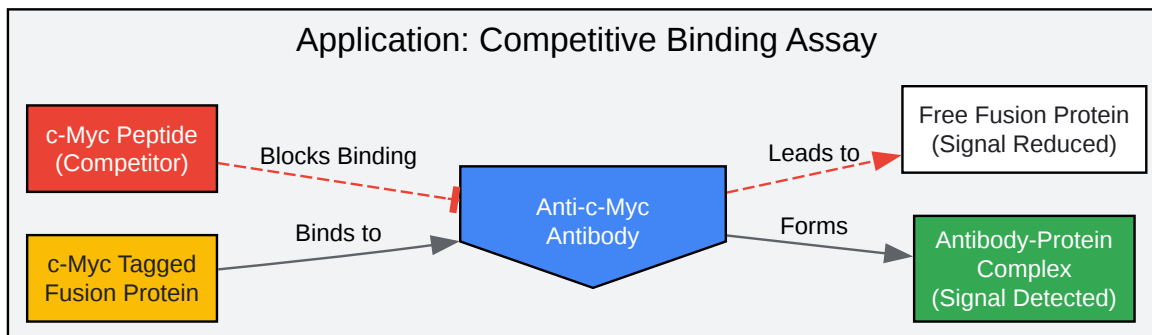
- Weigh out the required mass of the peptide (e.g., 6.59 mg) in a sterile tube. Note: This is often impractical for small quantities. It is more common to start with a pre-weighed amount (e.g., 5 mg) and calculate the volume of solvent needed to reach the target molarity.
- Revised Calculation (Volume): $\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)})$ Example: To make a 10 mM stock from 5 mg of peptide (MW 1317.32):
 $\text{Volume } (\mu\text{L}) = (0.005 \text{ g} / (0.01 \text{ mol/L} * 1317.32 \text{ g/mol})) * 1,000,000 \mu\text{L/L} = 379.6 \mu\text{L}$
- Follow steps 1-5 from Protocol 1, adding the calculated volume of solvent (e.g., 379.6 μL) to the vial containing the pre-weighed peptide.

Visualizations



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Caption: Workflow for preparing c-Myc peptide stock solution.



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Caption: Logic of c-Myc peptide in a competitive immunoassay.

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